

In-Depth Technical Guide to 3-Desacetyl Cefotaxime Lactone

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Compound of Interest

Compound Name: 3-Desacetyl Cefotaxime lactone

Cat. No.: B12287417

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Desacetyl Cefotaxime lactone**, a significant metabolite of the third-generation cephalosporin antibiotic, Cefotaxime. This document details its chemical identity, physicochemical properties, and its role in the metabolic pathway of its parent compound.

Chemical Identity and Synonyms

3-Desacetyl Cefotaxime lactone is a key metabolite and impurity of Cefotaxime.^[1] It is crucial for researchers and drug development professionals to accurately identify this compound.

CAS Numbers:

- 66340-33-8^{[2][3][4][5][6][7][8][9]}
- 123238-79-9 (for the E/Z Mixture)^[1]

Synonyms: This compound is known by a variety of names in scientific literature and commercial listings. A comprehensive list of synonyms is provided in the table below for easy reference.

Synonym	Reference
Deacetylcefotaxime lactone	[3][7]
Cefotaxime impurity E [EP]	[8]
Ceftriaxone impurity B	[3]
Cefotaxime Related Compound E	[5]
(2Z)-2-(2-amino-1,3-thiazol-4-yl)-N- [(4R,5R)-3,11-dioxo-10-oxa-6-thia-2- azatricyclo[6.3.0.0 ^{2,5}]undec-1(8)-en-4-yl]-2- methoxyiminoacetamide	
[5aR-[5a α ,6 β]]-2-Amino- α -(methoxyimino)-N- (1,4,5a,6-tetrahydro-1,7-dioxo-3H,7H-azeto[2,1- b]furo[3,4-d][3][10]thiazin-6-yl)-4- thiazoleacetamide	[1]
(5aR,6R)-6-(((2Z)-2-(2-Aminothiazol-4-yl)-2- (methoxyimino)acetyl)amino)-5a,6-dihydro- 3H,7H-azeto(2,1-b)furo(3,4-d)(1,3)thiazine- 1,7(4H)-dione	[3]
Cefotaxime sodium impurity E [EP]	
Ceftriaxone sodium impurity B [EP]	[3]
Cefotaxime specified impurity E [EP]	[3]
UNII-3Z40JM5X8L	[3]

Physicochemical Properties

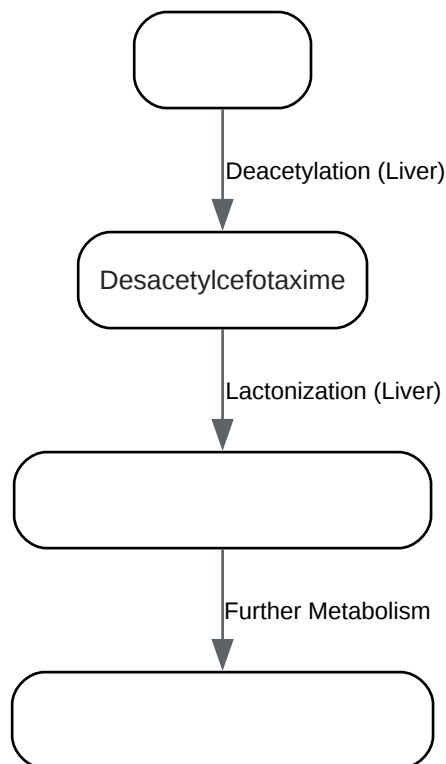
A summary of the key physicochemical properties of **3-Desacetyl Cefotaxime lactone** is presented in the table below. This data is essential for understanding the compound's behavior in various experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₃ N ₅ O ₅ S ₂	[1][3][6]
Molecular Weight	395.41 g/mol	[1][3][6]
Exact Mass	395.03581088 Da	[3]
Appearance	Solid, White to off-white	[10]
Solubility	DMSO: 125 mg/mL (316.13 mM)	[10]
Water: 0.4 g/L (at 25 °C)	[5]	
Predicted pKa	8.25 ± 0.20	[5]
Predicted Density	1.99 g/cm ³	[4]

Metabolic Pathway of Cefotaxime

3-Desacetyl Cefotaxime lactone is a product of the in vivo metabolism of Cefotaxime. The metabolic cascade primarily occurs in the liver and involves the initial deacetylation of Cefotaxime to form desacetylcefotaxime, which is then converted to the lactone.[11]

Cefotaxime Metabolic Pathway



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Cefotaxime Metabolic Pathway Diagram

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-Desacetyl Cefotaxime lactone** are not extensively available in peer-reviewed literature. However, based on general laboratory practices for related compounds, the following outlines can be inferred.

General Analytical Approach: High-Performance Liquid Chromatography (HPLC)

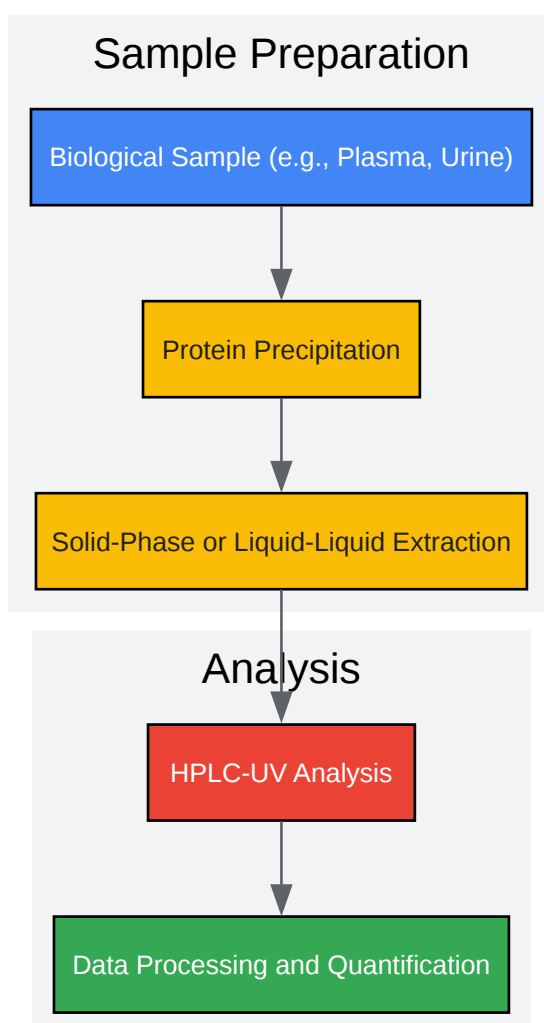
While a specific, validated HPLC method for **3-Desacetyl Cefotaxime lactone** is not readily available, methods for the simultaneous determination of Cefotaxime and its metabolites, including the lactone, have been described. A general approach would involve:

- Column: A reversed-phase column (e.g., C18) is typically used.

- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where the analyte has significant absorbance.
- Sample Preparation: For biological matrices, protein precipitation followed by solid-phase extraction (SPE) or liquid-liquid extraction (LLE) is a common practice to isolate the analyte and remove interfering substances.

The following diagram illustrates a general workflow for the analysis of **3-Desacetyl Cefotaxime lactone** from a biological sample.

General Analytical Workflow



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